

chromium triacetate vs basic chromium acetate difference

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Compound Focus: Chromium(III) acetate

CAS No.: 39430-51-8

Cat. No.: S1900541

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Chemical Definition and Structural Comparison

The table below summarizes the core differences between the commonly encountered forms of these compounds.

Feature	Basic Chromium Acetate (Common Form)	Simple Chromium(III) Acetate / "Chromium Triacetate"
Preferred Name	Chromium(III) acetate hydrate; basic chromium acetate [1] [2]	Chromium triacetate; Chromic acetate [3] [4]
Chemical Formula	Often represented as $[\text{Cr}_3\text{O}(\text{O}_2\text{CCH}_3)_6(\text{OH}_2)_3]^+$ [1] [5]	$\text{C}_6\text{H}_9\text{CrO}_6$ (for the monomeric $\text{Cr}(\text{C}_2\text{H}_3\text{O}_2)_3$ unit) [3] [4]
Molecular Structure	Trinuclear, oxo-bridged cluster [1] [6]	Theoretical simple, mononuclear structure [2]
Primary Hazard	Threat to the environment [3]	Information not specified in search results
Appearance	Grayish-green to bluish-green solid [1] [3]	Blue-violet or gray-violet crystalline powder [2] [3]

Feature	Basic Chromium Acetate (Common Form)	Simple Chromium(III) Acetate / "Chromium Triacetate"
Stability	Stable, well-defined structure [1] [6]	Decomposes under ambient conditions [2]
Commercial Reality	The predominant and commercially significant form [1] [2] [6]	Ill-defined; a simple mononuclear Cr(III) acetate is not commonly encountered [1] [2]

Commercial "**chromium(III) acetate**" is typically the **basic chromium acetate** form. This compound is not a simple salt but a coordination complex with a triangular trinuclear core, where three chromium (Cr^{3+}) ions are bridged by a central oxygen atom and six acetate groups [1] [6]. This is the structurally well-defined material widely used in industry and research [1] [2].

The term "**chromium triacetate**" is often used synonymously, but it can imply a theoretical, simple monomeric compound ($\text{Cr}(\text{CH}_3\text{COO})_3$). This simple form is **not commonly found**; evidence for its existence is scarce, and it tends to be unstable, readily decomposing and forming polynuclear complexes like the basic form [1] [2].

Experimental Protocol: Preparation of Basic Chromium Acetate

The following method, adapted from a patent [7], outlines a practical synthesis for basic chromium acetate. This protocol highlights the use of chromium oxide (CrO_3) and an initiator, differing from traditional routes that use chromium sulfate and sodium acetate.

Objective: To prepare basic chromium acetate in a particulate form that is easy to separate and dry [7].

Materials and Reagents:

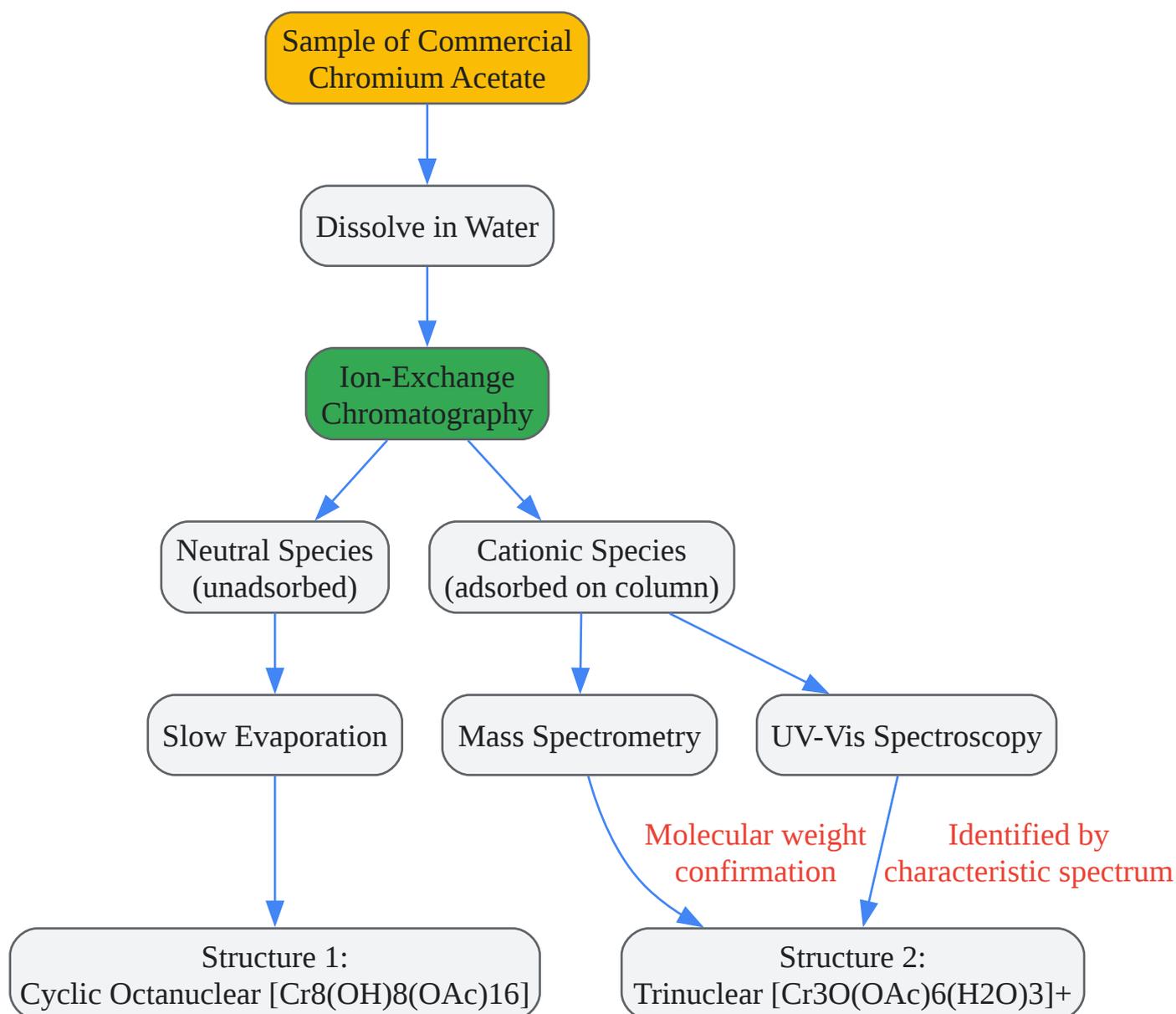
- **Reactants:** Acetic acid, Chromium(VI) oxide (CrO_3), Hydrazine hydrate (or other aminated compounds as initiator), Water [7].
- **Equipment:** Reaction kettle with heating and stirring capabilities, Separation apparatus, Drying sieve (e.g., stainless steel) [7].

Procedure:

- **Charge Reactants:** Add acetic acid, chromium oxide, the initiator, and water into the reaction kettle.
- **Molar Ratio:** The molar ratio of Acetic Acid : Water : Chromium Oxide : Initiator should be **2 : 30 : (0.5-0.65) : (0.4-1)** [7].
- **Reaction:** With stirring, heat the mixture to **70–80°C** and maintain this temperature for **6 hours** [7].
- **Crystallization:** After 6 hours, stop heating. The product will begin to crystallize from the solution [7].
- **Sepection and Drying:**
 - Separate the solid crystals from the reaction mixture.
 - Dry the granular product on a breathable drying sieve.
 - Finally, screen the dried product to obtain a uniform powder [7].

Analytical Methodologies for Characterization

The complex nature of chromium acetate solutions requires robust analytical techniques to identify the various species present. The following workflow outlines a standard approach for separation and analysis, based on the studies found [2] [5].



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To quantify the kinetic stability of the basic chromium acetate cluster, which is critical for understanding its biological behavior, you can study its breakdown with biologically relevant ligands [5].

Objective: To determine the kinetics of the breakdown of the $[\text{Cr}_3\text{O}(\text{OAc})_6]^+$ cluster in the presence of ligands like glycine or aspartic acid [5].

Procedure:

- **Reaction Setup:** Prepare a solution of the basic chromium acetate cluster with a large excess (e.g., 100-fold) of the ligand (e.g., glycine, lactic acid, aspartic acid) in a weakly acidic buffer (pH ~4.5) to avoid precipitation [5].
- **Monitoring:** Use UV-Vis spectroscopy to monitor the change in absorbance at a characteristic wavelength (e.g., ~410 nm for glycine) as a function of time [5].
- **Data Analysis:** The reaction typically exhibits first-order kinetics. The observed rate constant (k_{obs}) can be determined from a plot of $\ln(A_t - A_{\infty})$ versus time, where A_t and A_{∞} are the absorbances at time (t) and at the end of the reaction, respectively [5].
- **Interpretation:** The breakdown of the trinuclear cluster is generally slow (on the order of hours), which is a key factor in assessing its potential as a stable biological transport form for chromium [5].

Biological Relevance and Research Applications

The basic chromium acetate cluster is not only an industrial chemical but also a subject of biological interest, particularly in studies of chromium supplementation and metabolism.

- **Adipogenesis Stimulation:** A 2019 study found that chromium acetate (CrAc) can stimulate adipogenesis (fat cell formation) in bovine cells. A dose of 10 μM was shown to upregulate key adipogenic genes like C/EBP β and PPAR γ , suggesting a role for chromium in lipid metabolism [8].
- **Kinetic Stability in Biological Contexts:** The slow breakdown kinetics of the $[\text{Cr}_3\text{O}(\text{OAc})_6]^+$ cluster with ligands of biological interest (e.g., amino acids) suggests that this form could be stable enough to be a relevant transport species for chromium in biological systems [5].

Safety and Regulatory Profile

For researchers, especially in drug development, understanding the safety profile is essential.

- **Toxicity Comparison: Chromium(III) acetate** is considered **significantly less toxic** than hexavalent chromium (Chromium(VI)) compounds, which are known carcinogens [6] [3].
- **Handling:** The primary hazard is to the environment. As a heavy metal compound, it should be handled with care. Avoid inhalation of dust and direct skin contact. Use appropriate personal protective equipment (PPE) including gloves and goggles [6] [3].
- **Toxicity Data:** The oral LD₅₀ in rats is reported as 2365 mg/kg/day, indicating low acute toxicity [3]. It was found to be non-mutagenic in Salmonella typhimurium assays [3].

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